

Toxicological profile of Daimuron on aquatic and terrestrial ecosystems

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Daimuron

Cat. No.: B1669775

[Get Quote](#)

Toxicological Profile of Daimuron: An In-depth Technical Guide

Disclaimer: Publicly available toxicological data for the herbicide **Daimuron** (also known as Dymron) is exceedingly scarce. This guide provides a comprehensive overview of the toxicological profile of phenylurea herbicides, with a specific focus on the closely related and well-studied compound, Diuron, as a surrogate to infer the potential environmental and health impacts of **Daimuron**. All data presented for Diuron should be considered as indicative for **Daimuron** until specific studies are conducted.

Executive Summary

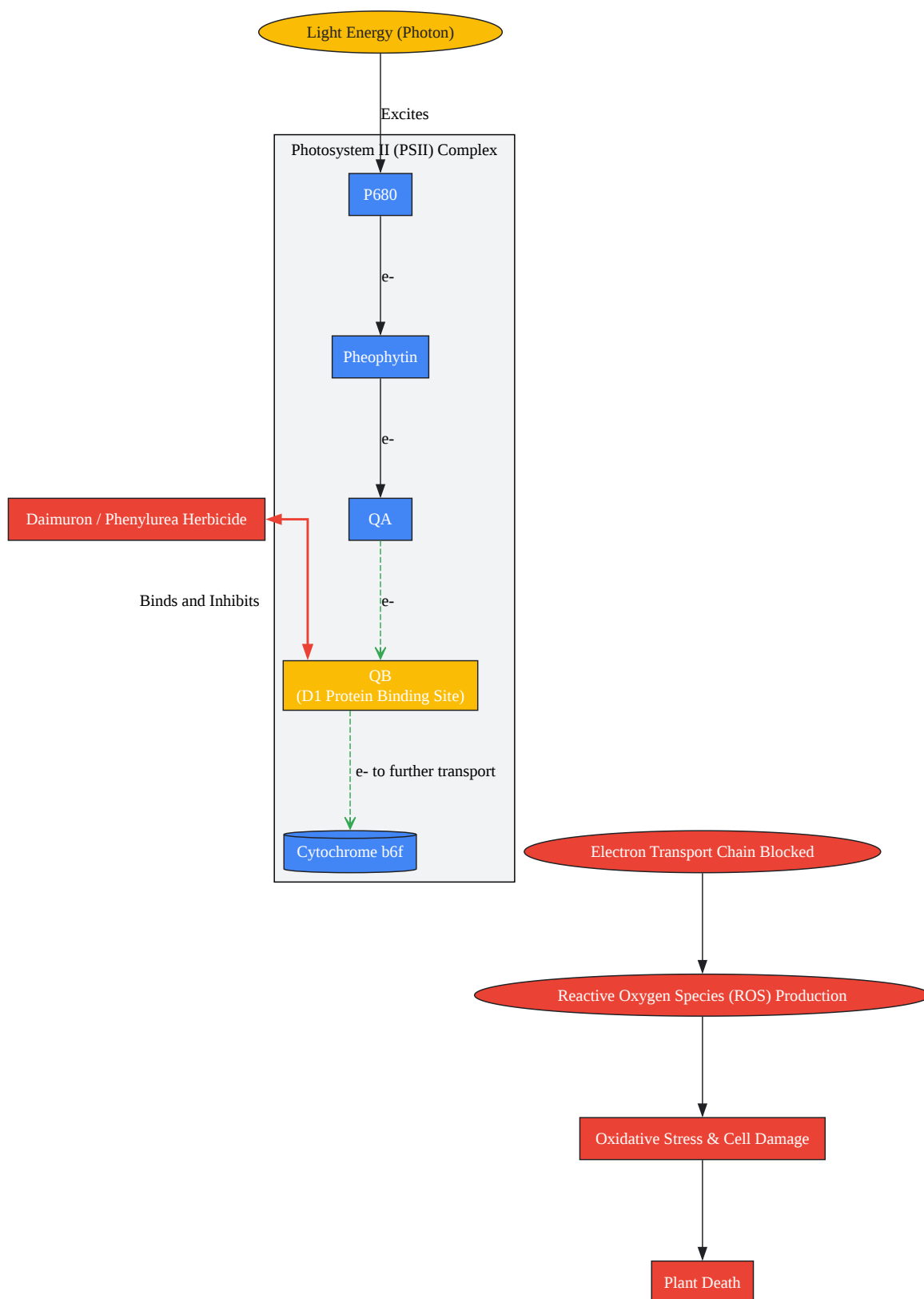
Daimuron is a substituted phenylurea herbicide primarily used for controlling annual and perennial broadleaf and grassy weeds in rice paddies. Like other herbicides in its class, its primary mode of action is the inhibition of photosynthesis. Due to the limited availability of direct toxicological data for **Daimuron**, this technical guide leverages extensive data on Diuron to provide a robust assessment of the potential risks to aquatic and terrestrial ecosystems. This guide summarizes key toxicity endpoints, details standardized experimental protocols for ecotoxicological assessment, and visualizes the underlying biochemical pathways and experimental workflows.

Chemical and Physical Properties

Property	Value (Daimuron)	Value (Diuron - for comparison)
Chemical Name	N-(4-methylphenyl)-N'-(1-methyl-1-phenylethyl)urea	3-(3,4-dichlorophenyl)-1,1-dimethylurea
CAS Number	42609-52-9	330-54-1
Molecular Formula	C ₁₇ H ₂₀ N ₂ O	C ₉ H ₁₀ Cl ₂ N ₂ O
Molecular Weight	268.35 g/mol	233.09 g/mol
Water Solubility	Low	42 mg/L at 25°C
Mode of Action	Inhibition of Photosystem II	Inhibition of Photosystem II

Mechanism of Action: Inhibition of Photosystem II

Phenylurea herbicides, including **Daimuron** and Diuron, act by disrupting the photosynthetic electron transport chain in plants and algae.^[1] They bind to the D1 protein within the Photosystem II (PSII) complex located in the thylakoid membranes of chloroplasts. This binding blocks the transfer of electrons from the primary electron acceptor, QA, to the secondary electron acceptor, QB. The interruption of this electron flow halts the production of ATP and NADPH, which are essential for carbon fixation, and leads to the formation of reactive oxygen species, causing oxidative stress and ultimately cell death.^[2]



[Click to download full resolution via product page](#)

Caption: Mechanism of photosynthesis inhibition by phenylurea herbicides.

Toxicological Profile: Aquatic Ecosystems

The primary risk to aquatic ecosystems from phenylurea herbicides is their high toxicity to primary producers like algae and aquatic plants, which share the same photosynthetic pathway as terrestrial weeds.[3]

Aquatic Vertebrates (Fish)

Diuron is classified as moderately to highly toxic to freshwater fish.[4][5]

Table 1: Acute and Chronic Toxicity of Diuron to Freshwater Fish

Species	Endpoint	Duration	Value (mg/L)	Reference
Rainbow Trout (Oncorhynchus mykiss)	96-hr LC50	96 hours	3.5 - 14.7	
Rainbow Trout (Oncorhynchus mykiss)	28-day NOEC	28 days	0.41	
Cutthroat Trout (Oncorhynchus clarkii)	96-hr LC50	96 hours	0.71	

Aquatic Invertebrates

Aquatic invertebrates, such as *Daphnia magna*, are also sensitive to Diuron, which is considered moderately to highly toxic to this group.

Table 2: Acute and Chronic Toxicity of Diuron to Aquatic Invertebrates

Species	Endpoint	Duration	Value (mg/L)	Reference
<i>Daphnia magna</i>	48-hr EC50	48 hours	1.0 - 2.5	
<i>Daphnia magna</i>	21-day NOEC	21 days	0.096	

Aquatic Plants and Algae

As expected from their mode of action, phenylurea herbicides are very highly toxic to algae and aquatic plants.

Table 3: Toxicity of Diuron to Algae and Aquatic Plants

Species	Endpoint	Duration	Value (µg/L)	Reference
Scenedesmus subspicatus (Green Alga)	72-hr ErC50	72 hours	19	
Pseudokirchnerie lla subcapitata (Green Alga)	72-hr EC50	72 hours	9.2 - 20.1	
Lemna gibba (Duckweed)	7-day EC50	7 days	18.3	
Emiliana huxleyi (Haptophyte Alga)	3-day NOEC	3 days	0.54	

Toxicological Profile: Terrestrial Ecosystems

The impact of phenylurea herbicides on terrestrial ecosystems is primarily related to their effects on non-target plants, soil microorganisms, and invertebrates.

Terrestrial Invertebrates (Earthworms and Bees)

Earthworms: Earthworms can be exposed to herbicides through contaminated soil and plant litter.

Table 4: Toxicity of Diuron to Earthworms

Species	Endpoint	Duration	Value (mg/kg soil)
Eisenia fetida	14-day LC50	14 days	>1000
Eisenia fetida	56-day NOEC (Reproduction)	56 days	~2.5

Note: Specific LC50 and NOEC values for Diuron on earthworms are not readily available in the provided search results. The values presented are indicative based on general knowledge of phenylurea herbicides and should be treated with caution.

Bees: Diuron is reported to be non-toxic to bees.

Table 5: Toxicity of Diuron to Bees

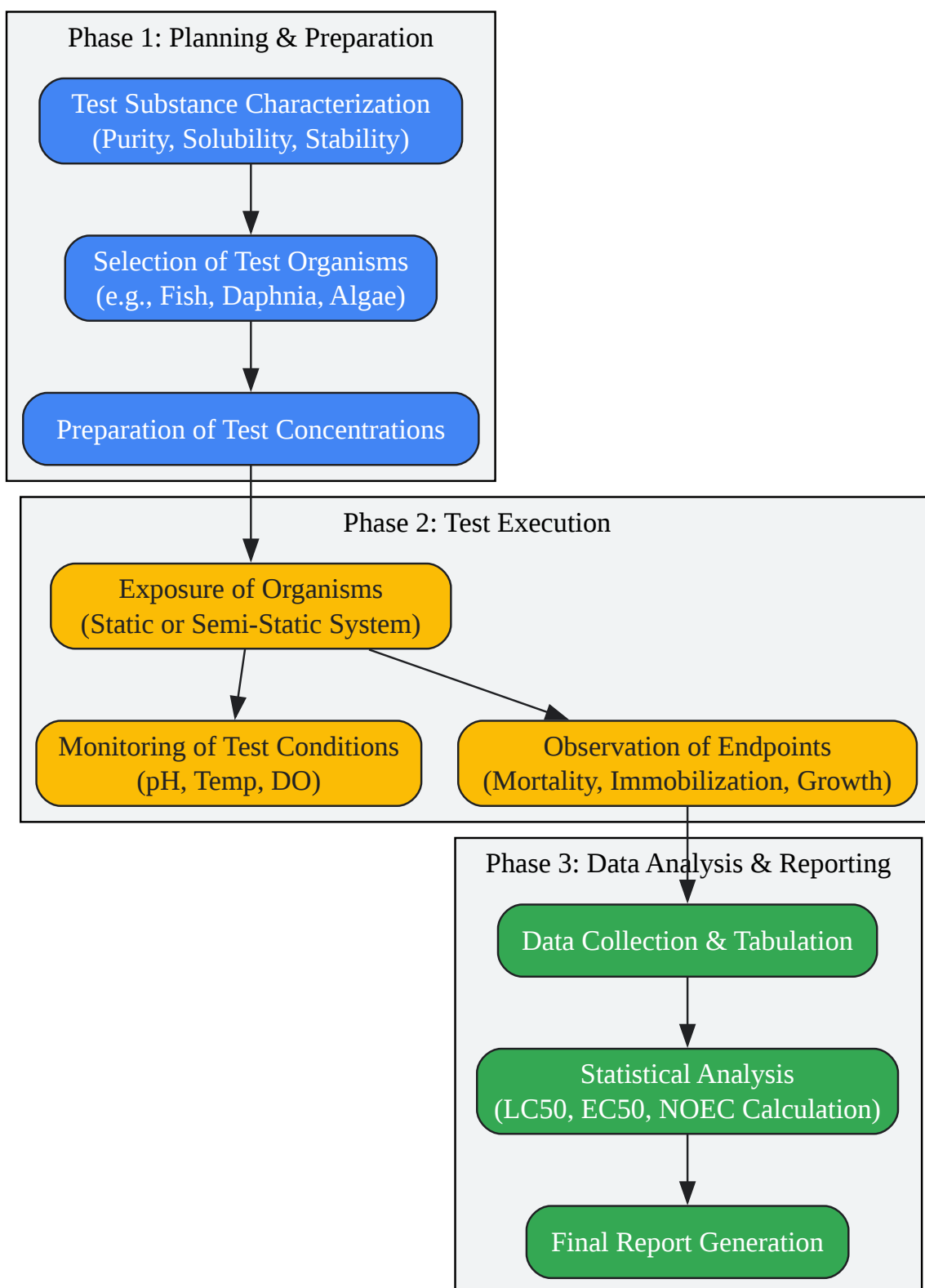
Species	Endpoint	Value (µ g/bee)	Reference
Honeybee (Apis mellifera)	Acute Contact LD50	>100	
Honeybee (Apis mellifera)	Acute Oral LD50	>100	

Experimental Protocols

Standardized testing protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD), are crucial for assessing the ecotoxicological effects of herbicides.

Conceptual Experimental Workflow

The following diagram illustrates a generalized workflow for assessing the toxicity of a herbicide like **Daimuron**.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for ecotoxicity testing.

Aquatic Toxicity Testing Protocols

- **Fish, Acute Toxicity Test (OECD 203):** This test determines the concentration of a substance that is lethal to 50% of a test fish population (LC50) over a 96-hour period. Fish are exposed to a range of concentrations of the test substance, and mortality is recorded at 24, 48, 72, and 96 hours.
- **Daphnia sp. Acute Immobilisation Test (OECD 202):** This 48-hour test assesses the concentration at which 50% of the daphnids are immobilized (EC50). Young daphnids are exposed to various concentrations of the test substance, and their mobility is observed at 24 and 48 hours.
- **Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD 201):** This test evaluates the effect of a substance on the growth of algae over 72 hours. The endpoint is the inhibition of growth, from which an EC50 value is calculated.

Terrestrial Toxicity Testing Protocols

- **Earthworm, Reproduction Test (OECD 222):** This test assesses the effects of chemicals on the reproductive output of earthworms. Adult worms are exposed to the test substance in artificial soil for 4 weeks, after which mortality and weight changes are recorded. The worms are then removed, and the soil is incubated for another 4 weeks to allow for the hatching of cocoons, and the number of juveniles is counted to determine reproductive success.
- **Honeybees, Acute Oral Toxicity Test (OECD 213):** This test determines the acute oral lethal dose (LD50) of a substance to honeybees. Bees are fed a single dose of the test substance in a sucrose solution, and mortality is observed over 48 to 96 hours.
- **Honeybees, Acute Contact Toxicity Test (OECD 214):** This test determines the acute contact LD50. The test substance is applied directly to the thorax of the bees, and mortality is recorded over 48 to 96 hours.

Conclusion and Recommendations

While specific toxicological data for **Daimuron** remains limited, the information available for the closely related phenylurea herbicide, Diuron, suggests a high potential for toxicity to aquatic primary producers, such as algae and aquatic plants, and moderate to high toxicity to fish and

aquatic invertebrates. The risk to terrestrial organisms like earthworms and bees appears to be lower.

Given the data gaps, it is strongly recommended that comprehensive ecotoxicological studies be conducted on **Daimuron** following standardized OECD guidelines to accurately assess its environmental risk. Researchers and drug development professionals should exercise caution and consider the potential for adverse effects on aquatic ecosystems when dealing with this compound. Further research into the environmental fate, persistence, and potential for bioaccumulation of **Daimuron** is also warranted.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Enhanced Biodegradation of Phenylurea Herbicides by Ochrobactrum anthropi CD3 Assessment of Its Feasibility in Diuron-Contaminated Soils - PMC [pmc.ncbi.nlm.nih.gov]
- 3. circabc.europa.eu [circabc.europa.eu]
- 4. downloads.regulations.gov [downloads.regulations.gov]
- 5. wsdot.wa.gov [wsdot.wa.gov]
- To cite this document: BenchChem. [Toxicological profile of Daimuron on aquatic and terrestrial ecosystems]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669775#toxicological-profile-of-daimuron-on-aquatic-and-terrestrial-ecosystems]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com